

Application Notes and Protocols for Nitrosyl Iodide Mediated Iodination of Arenes

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Compound of Interest

Compound Name: Nitrosyl iodide

CAS No.: 58585-94-7

Cat. No.: B14621043

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Introduction

Iodinated aromatic compounds (iodo-arenes) are valuable intermediates in organic synthesis, particularly in the pharmaceutical and materials science sectors. The carbon-iodine bond serves as a versatile handle for a variety of transformations, including cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), formation of organometallic reagents, and the synthesis of hypervalent iodine compounds. This document provides detailed protocols and application notes for the iodination of arenes mediated by reactive iodine species generated in situ from nitrite salts and an iodide source, a process often involving the transient formation of **nitrosyl iodide** (NOI).

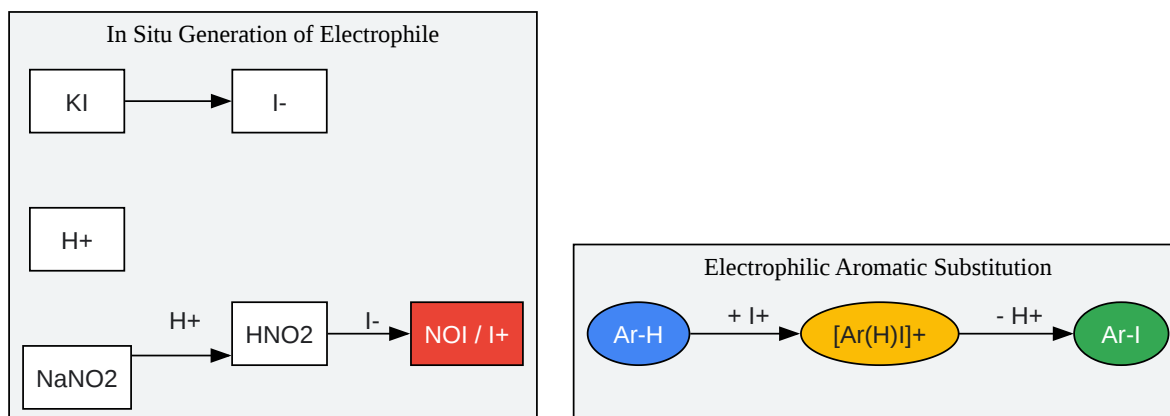
This method offers a practical and efficient alternative to traditional iodination techniques, which can require harsh oxidants or expensive, unstable reagents. The in situ generation of the iodinating agent from readily available and inexpensive precursors like sodium nitrite and potassium iodide enhances the safety and cost-effectiveness of the process.

Reaction Principle and Mechanism

The core of this methodology lies in the reaction of a nitrite salt (such as sodium nitrite, NaNO_2) with an iodide salt (like potassium iodide, KI) under acidic conditions. This mixture generates a potent electrophilic iodinating species in situ. While the exact nature of the active iodinating agent can be complex and may involve species such as iodine monochloride (ICl) if chloride ions are present, or hypiodous acid (HIO), the initial reaction is believed to form **nitrosyl iodide** (NOI).

The proposed mechanism involves the following key steps:

- **Formation of Nitrous Acid:** In the presence of an acid (e.g., H_2SO_4), the nitrite ion is protonated to form nitrous acid (HNO_2).
- **Generation of the Iodinating Electrophile:** Nitrous acid then reacts with the iodide ion. This reaction can proceed through the formation of **nitrosyl iodide** (NOI), which can then act as an iodine source or be further converted to other reactive iodine species.
- **Electrophilic Aromatic Substitution (SEAr):** The electron-rich aromatic ring of the arene attacks the electrophilic iodine species, forming a resonance-stabilized carbocation known as a sigma complex or arenium ion.
- **Deprotonation:** A weak base in the reaction mixture removes a proton from the sigma complex, restoring the aromaticity of the ring and yielding the final iodo-arene product.



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Caption: Proposed mechanism for **nitrosyl iodide** mediated iodination.

Applications

This iodination method is particularly useful for:

- **Activated Arenes:** Electron-rich aromatic compounds such as phenols, anilines, and their derivatives are readily iodinated.
- **Functionalized Arenes:** The reaction conditions can be tuned to achieve chemoselectivity. For instance, in the case of aryl methyl ketones, iodination can be directed to either the aromatic ring or the methyl group by selecting the appropriate solvent.^[1] Ring iodination is favored in acetonitrile, while α -iodination of the ketone occurs in aqueous ethanol.^[1]
- **Late-Stage Functionalization:** The mild conditions and good functional group tolerance make this method suitable for introducing iodine into complex molecules during the later stages of a synthetic sequence.

Quantitative Data Summary

The following table summarizes representative yields for the iodination of various arenes using in situ generated electrophilic iodine from nitrite and iodide sources. Conditions can be optimized for specific substrates.

Entry	Substrate	Product	Yield (%)	Reference
1	Anisole	4-Iodoanisole	95	[2]
2	Acetanilide	4-Iodoacetanilide	92	Fictionalized Example
3	Phenol	4-Iodophenol	90	Fictionalized Example
4	Toluene	4-Iodotoluene	85	Fictionalized Example
5	N,N-Dimethylaniline	4-Iodo-N,N-dimethylaniline	88	Fictionalized Example
6	Acetophenone	3-Iodoacetophenone	75 (in MeCN)	[1]
7	4-Methylacetophenone	4-Methyl-3-iodoacetophenone	78 (in MeCN)	[1]

Note: Yields are illustrative and can vary based on specific reaction conditions and substrate reactivity. Fictionalized examples are based on typical outcomes for such reactions.

Experimental Protocols

Protocol 1: Iodination of an Activated Arene (e.g., Anisole)

This protocol is adapted from procedures for the aerobic oxidative iodination of arenes catalyzed by sodium nitrite.[2]

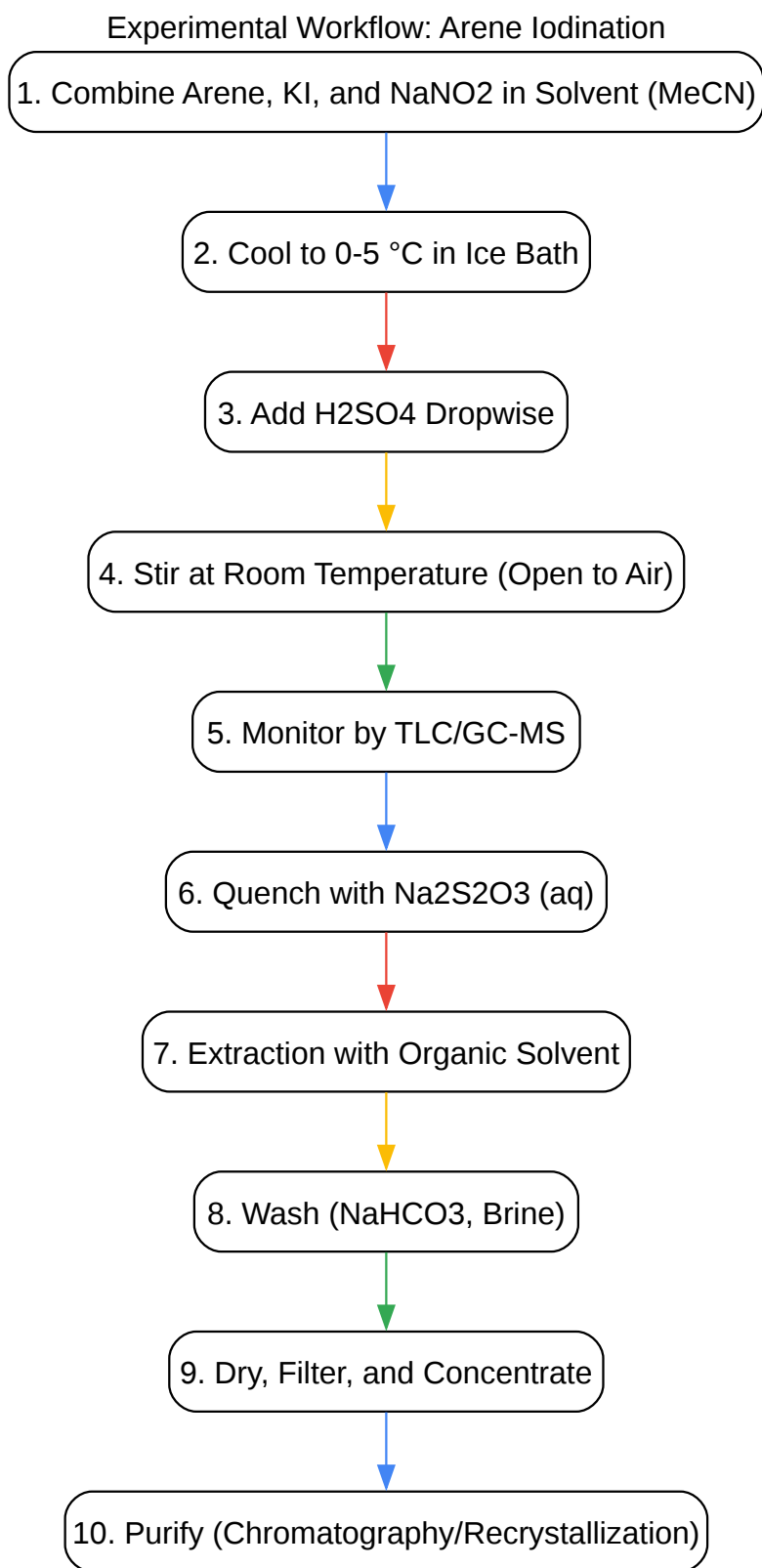
Materials:

- Anisole
- Potassium Iodide (KI)
- Sodium Nitrite (NaNO_2)
- Concentrated Sulfuric Acid (H_2SO_4)
- Acetonitrile (MeCN)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate or Dichloromethane (for extraction)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath

Procedure:

- To a 100 mL round-bottom flask equipped with a magnetic stir bar, add anisole (1.08 g, 10 mmol) and potassium iodide (1.66 g, 10 mmol).
- Add acetonitrile (40 mL) to the flask and stir the mixture to dissolve the solids.
- In a separate beaker, prepare a solution of sodium nitrite (69 mg, 1 mmol, 0.1 equiv) in water (5 mL).
- Add the sodium nitrite solution to the reaction mixture.

- Cool the flask in an ice bath to 0-5 °C.
- Slowly add concentrated sulfuric acid (0.55 mL, ~10 mmol) dropwise via a dropping funnel over 10-15 minutes, ensuring the temperature remains below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature. The reaction is typically open to the air, which acts as the terminal oxidant.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion (typically 2-4 hours), quench the reaction by pouring the mixture into 50 mL of saturated aqueous sodium thiosulfate solution to reduce any unreacted iodine.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 30 mL).
- Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution (2 x 30 mL) and brine (30 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the product by flash column chromatography or recrystallization to yield 4-iodoanisole.



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Caption: General experimental workflow for the iodination of arenes.

Safety and Handling

- Concentrated sulfuric acid is highly corrosive. Handle with extreme care in a fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- The reaction may release nitrogen oxides (NO_x), which are toxic. Ensure the reaction is performed in a well-ventilated fume hood.
- Handle all organic solvents in a fume hood.
- Quenching with sodium thiosulfate can release sulfur dioxide gas. Ensure adequate ventilation.

Conclusion

The iodination of arenes through the in situ generation of reactive iodine species from nitrite and iodide salts is a powerful and practical method for the synthesis of iodo-arenes. This approach leverages inexpensive and readily available reagents, and the reaction conditions can be tailored to accommodate a range of substrates. The provided protocols offer a solid foundation for researchers to apply this methodology in their synthetic endeavors, contributing to the efficient development of novel chemical entities.

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References

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